

Essential Safety and Logistics for Handling 2-Ethylhexyl Bromide

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Compound of Interest

Compound Name: 2-Ethylhexyl bromide

Cat. No.: B156332

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For laboratory professionals engaged in research and development, ensuring the safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **2-Ethylhexyl bromide**, including operational and disposal plans to foster a secure laboratory environment.

Chemical Overview: **2-Ethylhexyl bromide** (CAS No. 18908-66-2), also known as 1-Bromo-2-ethylhexane, is a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.[1][2][3][4] It is crucial to handle this chemical with care, utilizing appropriate personal protective equipment and adhering to established safety protocols.[5]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Ethylhexyl bromide**.

Property	Value	Source
Molecular Formula	C8H17Br	[3]
Molecular Weight	193.12 g/mol	[3][6]
CAS Number	18908-66-2	[1][3]
Appearance	Colorless to pale yellow liquid	[5][6][7][8]
Boiling Point	183-185 °C; 75-77 °C/16 mmHg	[8]
Density	1.086 g/mL at 25 °C	
Flash Point	69 °C (156.2 °F) - closed cup	
Solubility	Insoluble in water; Soluble in organic solvents	[3][8]
Storage Temperature	2-8°C	

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **2-Ethylhexyl bromide** to prevent skin contact, eye damage, and respiratory irritation.

PPE Category	Specific Requirements	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin irritation and absorption.[1]
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing. [1][9]	To protect against serious eye irritation from splashes or vapors.[1][3]
Skin and Body Protection	A flame-resistant lab coat is required. Ensure complete coverage of exposed skin.	To protect against skin irritation and potential splashes of the combustible liquid.[9]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood. If vapors or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge (e.g., for organic vapors) is necessary.[1][2]	To prevent respiratory tract irritation.[1][2][3]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **2-Ethylhexyl bromide** from acquisition to temporary storage after use.

- Preparation and Inspection:
 - Before handling, ensure that a safety data sheet (SDS) for **2-Ethylhexyl bromide** is accessible.[2]
 - Verify that a functioning safety shower and eyewash station are nearby.[1]
 - Inspect all required PPE for integrity.

- Ensure the chemical fume hood is operational and has adequate airflow.
- Chemical Handling:
 - Conduct all work with **2-Ethylhexyl bromide** inside a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
 - Ground all equipment to prevent static discharge, as the substance is a combustible liquid.[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#) In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[1\]](#)[\[2\]](#)
 - Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#) No smoking is permitted in the handling area.[\[1\]](#)[\[2\]](#)
 - Incompatible materials to avoid include strong oxidizing agents and strong bases.[\[1\]](#)
- Spill Management:
 - In the event of a small spill, absorb the liquid with an inert material such as sand, silica gel, or a universal binder.[\[1\]](#)
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)
 - Do not allow the chemical to enter drains or the environment.[\[1\]](#)[\[2\]](#)
 - For larger spills, evacuate the area and follow emergency procedures.

Disposal Plan

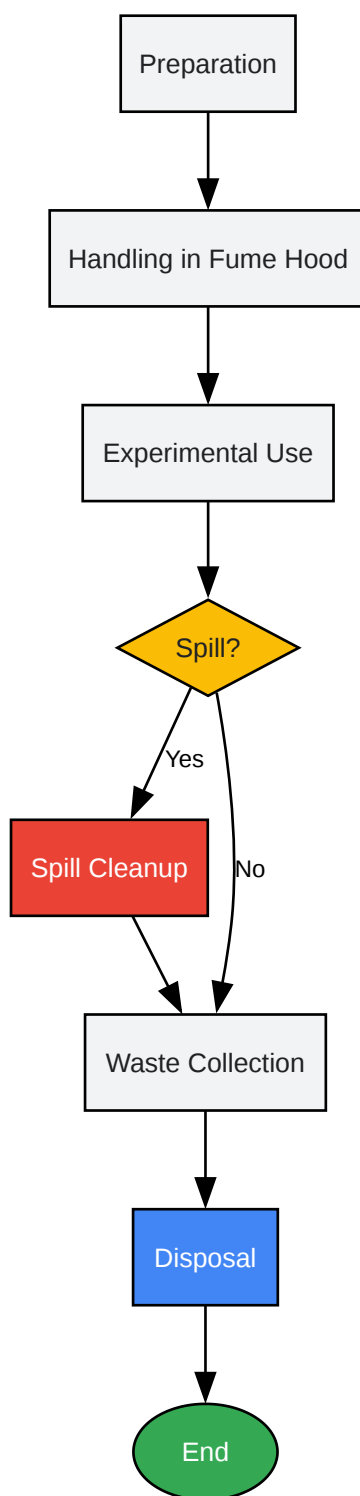
Proper disposal of **2-Ethylhexyl bromide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- All materials contaminated with **2-Ethylhexyl bromide**, including absorbent materials from spills, used gloves, and empty containers, must be treated as hazardous waste.
- Do not mix this waste with other waste streams.
- Waste Collection and Labeling:
 - Collect all **2-Ethylhexyl bromide** waste in a designated, properly sealed, and labeled hazardous waste container.
 - The label should clearly identify the contents as "Hazardous Waste: **2-Ethylhexyl bromide**" and include the associated hazards (Combustible, Irritant).
- Storage of Waste:
 - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.^[1]
 - The storage area should be secure and accessible only to authorized personnel.
- Final Disposal:
 - Dispose of the hazardous waste through a licensed environmental disposal company.^[1]
 - Adhere to all local, state, and federal regulations for hazardous waste disposal.^[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for handling **2-Ethylhexyl bromide**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **2-Ethylhexyl bromide**.

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